

Safeguarding Your Research: A Guide to Handling Fluoroiodomethane

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Compound of Interest

Compound Name: Fluoroiodomethane

Cat. No.: B1339756

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Fluoroiodomethane (CH₂FI) is a valuable reagent in chemical synthesis, but its handling demands stringent safety protocols due to its inherent hazards. This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of this compound. Adherence to these procedures is critical for minimizing risk and maintaining a safe laboratory environment.

Hazard Profile and Physical Properties

Fluoroiodomethane is a toxic, flammable, and irritating compound. It is crucial to be aware of its properties to handle it safely.

Property	Value
Appearance	Colorless to light yellow clear liquid
Molecular Formula	CH ₂ FI ^{[1][2]}
Molecular Weight	159.93 g/mol ^[3]
Density	2.366 g/cm ³ ^[3]
Storage Temperature	2 - 8 °C ^{[1][4]}
GHS Hazard Statements	H301: Toxic if swallowed ^{[1][2]} H311: Toxic in contact with skin ^{[2][4][5]} H331: Toxic if inhaled ^{[1][5]} H315: Causes skin irritation ^{[1][4]} H319: Causes serious eye irritation ^{[1][4]} H335: May cause respiratory irritation ^{[1][4]} H225: Highly flammable liquid and vapor ^[2]

Personal Protective Equipment (PPE)

The correct selection and use of PPE are the first line of defense against exposure to **Fluoroiodomethane**.

PPE Category	Specification
Hand Protection	Wear compatible chemical-resistant gloves. ^[4]
Eye and Face Protection	Chemical safety goggles and a face shield are required. ^[1]
Skin and Body Protection	Wear suitable protective clothing, such as a lab coat or a chemical-resistant apron. Safety shoes are also recommended. ^{[1][4]}
Respiratory Protection	In case of inadequate ventilation, wear a NIOSH/MSHA or European Standard EN 149 approved respirator. ^[4] A self-contained breathing apparatus may be necessary in some situations. ^[6]

Experimental Protocols: Safe Handling and Storage

Strict adherence to the following protocols is mandatory when working with **Fluoroiodomethane**.

Handling Protocol:

- Ventilation: Always handle **Fluoroiodomethane** in a well-ventilated area, preferably within a chemical fume hood.[[1](#)]
- Avoid Contact: Take all necessary precautions to avoid contact with skin, eyes, and clothing. [[4](#)] Do not breathe fumes, mist, spray, or vapors.[[1](#)]
- Hygiene: Do not eat, drink, or smoke when using this product.[[1](#)] Always wash hands thoroughly after handling.[[1](#)]
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[[7](#)]

Storage Protocol:

- Container: Keep the container tightly closed when not in use.[[1](#)][[4](#)]
- Temperature: Store in a cool, dry, well-ventilated area at a temperature between 2 - 8 °C in an explosion-proof refrigerator.[[1](#)]
- Incompatibilities: Store away from strong bases and strong oxidizing agents.[[1](#)]
- Light Sensitivity: Protect from light.[[1](#)]

Disposal Plan

Proper disposal of **Fluoroiodomethane** and its containers is crucial to prevent environmental contamination and ensure safety.

Disposal Protocol:

- Waste Collection: Collect waste in closed and suitable containers labeled for disposal.[[4](#)]

- Authorized Disposal: Dispose of the contents and container at an authorized hazardous or special waste collection point, in accordance with local, regional, national, and international regulations.[5]
- Contaminated Materials: Decontaminate and launder all protective clothing and equipment before storing and re-using.[5]

Emergency Procedures: Chemical Spill Workflow

In the event of a spill, a clear and immediate response is essential. The following workflow outlines the necessary steps.



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Caption: Workflow for handling a chemical spill of **Fluoroiodomethane**.

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